Application Notes: MAGE-A12 (114-127) Specific T-Cell Stimulation Assay

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Compound of Interest		
Compound Name:	MAGE-12 (114-127)	
Cat. No.:	B1575038	Get Quote

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Introduction

Melanoma-associated antigen 12 (MAGE-A12) is a member of the cancer-testis antigen (CTA) family, characterized by its expression in various tumor types, including non-small cell lung cancer and melanoma, and its absence in most normal adult tissues except for the testis. This tumor-specific expression pattern makes MAGE-A12 an attractive target for cancer immunotherapy. The identification of specific epitopes within MAGE-A12 that can be recognized by T-cells is crucial for the development of targeted therapies such as cancer vaccines and adoptive T-cell therapies. This document provides detailed protocols for stimulating and quantifying T-cell responses specific to the MAGE-A12 (114-127) peptide epitope.

Principle of the Assay

The core principle of this assay is to stimulate peripheral blood mononuclear cells (PBMCs), which contain T-cells, with the specific MAGE-A12 (114-127) peptide. If T-cells recognizing this peptide are present, they will become activated. This activation can be measured by detecting the secretion of effector cytokines (e.g., IFN-γ, TNF-α) or the expression of activation markers. Two primary methods for this analysis are the Enzyme-Linked Immunospot (ELISpot) assay and Intracellular Cytokine Staining (ICS) followed by flow cytometry.

Data Presentation

Table 1: Example ELISpot Assay Results

This table summarizes the quantification of MAGE-A12 (114-127) specific T-cells by measuring the number of IFN-γ secreting cells. Data is presented as Spot Forming Units (SFU) per million PBMCs.

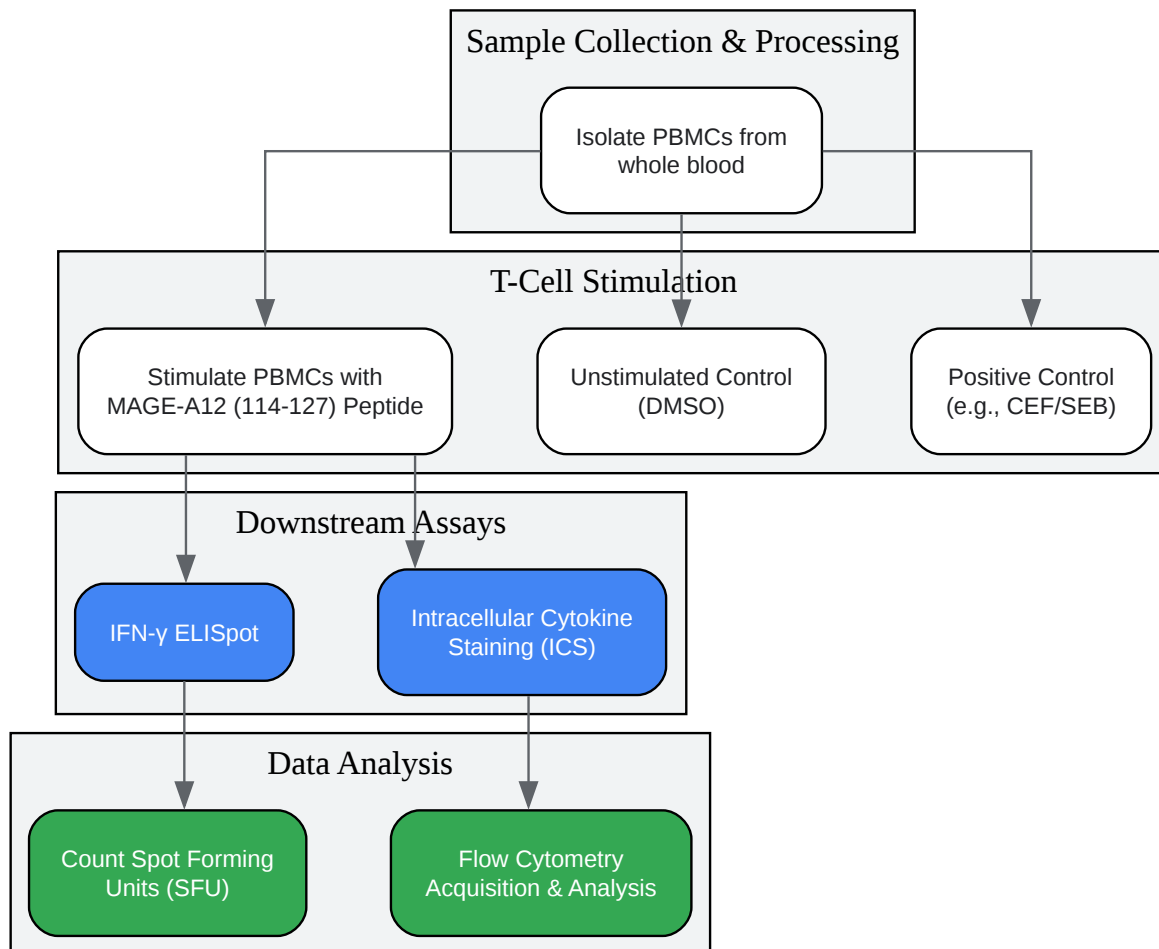| Donor ID	Condition	Mean SFU / 10^6 PBMCs	Standard Deviation
Donor 1	Unstimulated Control	5	1.5
Donor 1	MAGE-A12 (114-127)	150	12.5
Donor 1	Positive Control (CEF)	320	25.0
Donor 2	Unstimulated Control	8	2.0
Donor 2	MAGE-A12 (114-127)	12	3.5
Donor 2	Positive Control (CEF)	285	21.0

Table 2: Example Intracellular Cytokine Staining (ICS) Flow Cytometry Data

This table shows the percentage of CD8+ T-cells producing IFN-γ and/or TNF-α after stimulation with the MAGE-A12 (114-127) peptide.

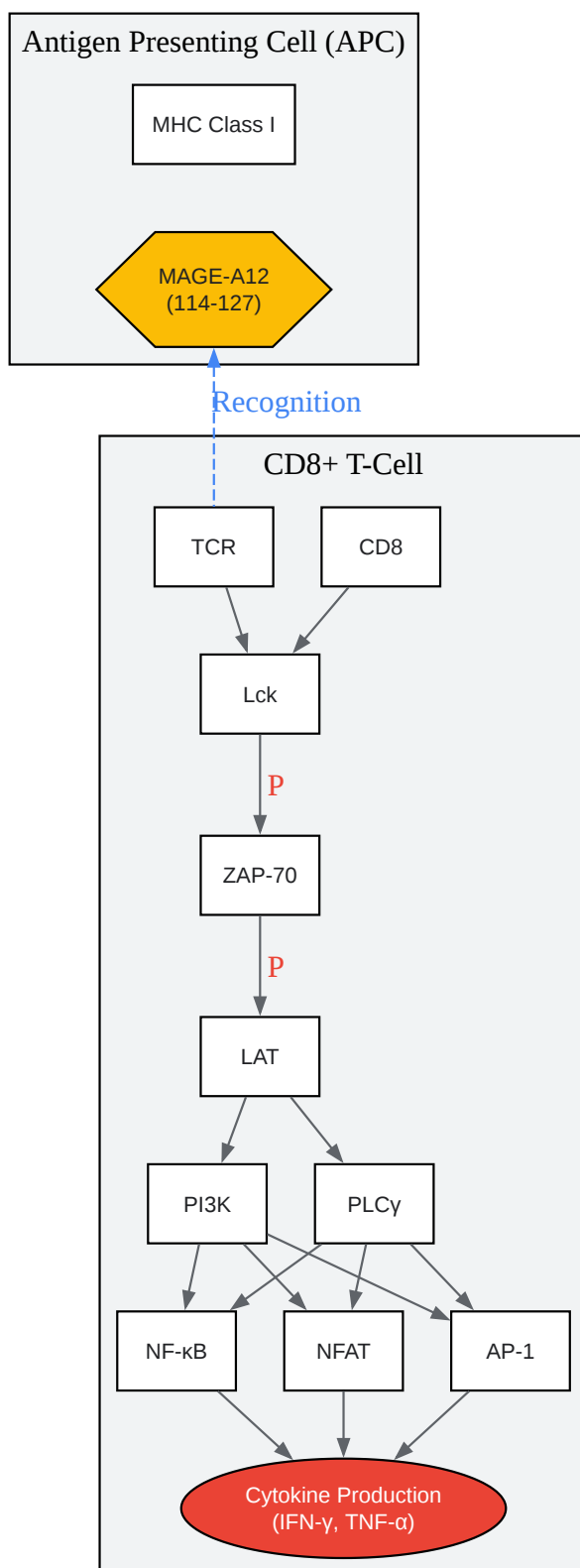| Donor ID	Condition	% of CD8+ T-cells
IFN-γ+		
Donor 1	Unstimulated Control	0.02%
Donor 1	MAGE-A12 (114-127)	0.85%
Donor 1	Positive Control (SEB)	5.50%
Donor 2	Unstimulated Control	0.03%
Donor 2	MAGE-A12 (114-127)	0.04%
Donor 2	Positive Control (SEB)	4.95%

Experimental Workflow and Signaling

The following diagrams illustrate the overall experimental workflow and the underlying T-cell activation pathway.

Sample Collection & Processing

Isolate PBMCs from whole blood

T-Cell Stimulation

Stimulate PBMCs with MAGE-A12 (114-127) Peptide

Unstimulated Control (DMSO)

Positive Control (e.g., CEF/SEB)

Downstream Assays

IFN-γ ELISpot

Intracellular Cytokine Staining (ICS)

Data Analysis

Count Spot Forming Units (SFU)

Flow Cytometry Acquisition & Analysis

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Caption: Overall workflow for MAGE-A12 specific T-cell stimulation and analysis.

Antigen Presenting Cell (APC)

MHC Class I

MAGE-A12
(114-127)

Recognition

CD8+ T-Cell

TCR

CD8

Lck

P

ZAP-70

P

LAT

PI3K

PLCγ

NF-κB

NFAT

AP-1

Cytokine Production
(IFN-γ, TNF-α)

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Tech Support

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